

Octadecyltrimethoxysilane safety data and hazards

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Compound Focus: Octadecyltrimethoxysilane

CAS No.: 3069-42-9

Cat. No.: S577256

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Chemical Identity and Properties

The table below summarizes the key identification and physical property data for **Octadecyltrimethoxysilane**.

Property	Value
CAS No.	3069-42-9 [1] [2]
Molecular Formula	C ₂₁ H ₄₆ O ₃ Si [1] [2]
Molecular Weight	374.67-374.69 g/mol [1] [2]
Appearance	Colorless transparent liquid [1]
Boiling Point	170°C at 0.1 mmHg [1] [2] [3]
Density	0.883 - 0.885 g/mL at 25°C [1] [3]
Flash Point	139 - 140°C (284°F) [1] [2] [3]
Refractive Index	1.438 - 1.44 [1] [2] [3]

Hazards and Safe Handling

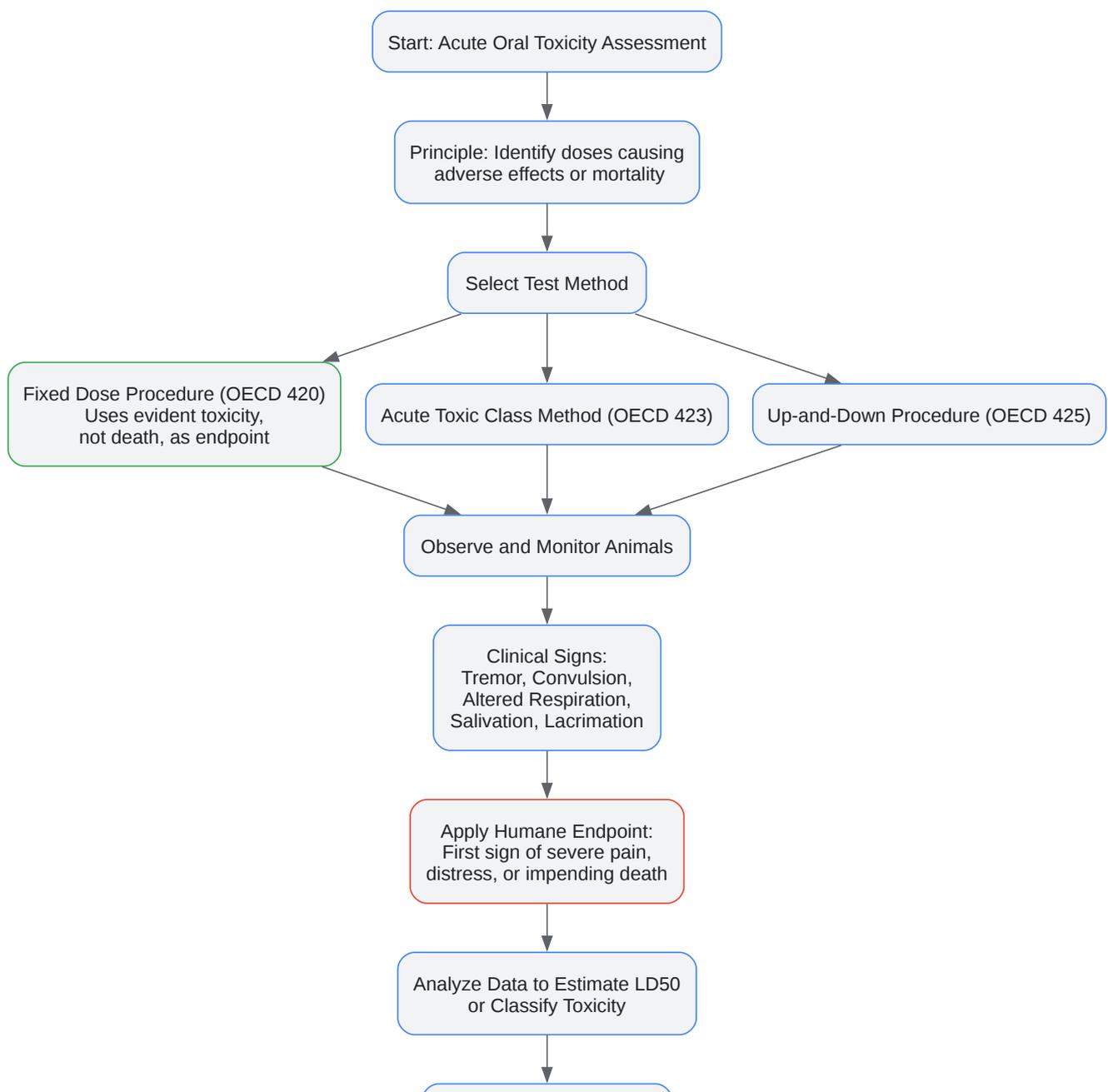
This chemical requires careful handling to prevent irritation. The key hazard and safety information is summarized below.

Aspect	Description
Hazard Classification	Irritant [1]

| **GHS Hazard Statements** | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation [2] | | **Risk Phrases** | R36/37/38: Irritating to eyes, respiratory system, and skin [1] | | **Personal Protective Equipment (PPE)** | Wear protective gloves, protective clothing, and eye/face protection [1] [2]. | | **In Case of Eye Contact** | Rinse immediately with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice [1] [2]. | | **Storage** | Store in a cool, dry place away from moisture to prevent hydrolysis [1]. The product may become turbid during storage [2]. |

Overview of General Toxicology Principles

For your in-depth guide, here is an overview of key toxicology testing principles. The following diagram illustrates the workflow for acute oral toxicity testing, which is a fundamental assessment for any chemical.



End: Safety Classification

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Workflow for acute oral toxicity testing based on OECD guidelines.

While the search results do not specify the exact toxicological data (like LD50) for **Octadecyltrimethoxysilane**, they do reference established OECD guidelines for determining chemical safety [4]. These guidelines provide the experimental protocols you require.

- **Test Objectives:** The primary goal of acute oral toxicity testing is to identify the dose that causes adverse effects, including mortality. The **LD50** (the lethal dose for 50% of the test population) is a classic metric, though modern methods focus more on **humane endpoints** rather than death [4].
- **Key Methodologies:** The OECD guidelines describe several validated methods. The **Fixed Dose Procedure (OECD 420)**, for example, uses signs of "evident toxicity" rather than death as an endpoint, making it more humane. Other methods include the **Acute Toxic Class Method (OECD 423)** and the **Up-and-Down Procedure (OECD 425)** [4].
- **Observed Symptoms:** During testing, animals are monitored for clinical signs of toxicity, which can include **tremors, convulsions, salivation, lacrimation (tearing), muscle spasms, altered respiration, and loss of righting reflex** [4].
- **Data Analysis:** Historically, LD50 was calculated using methods like **Karber's method** or the **Graphical (Miller and Tainter) method**. These use mortality data from groups of animals at different doses to estimate the median lethal dose [4].

Recommendations for Researchers

To build a complete safety profile for **Octadecyltrimethoxysilane**, I suggest you:

- **Consult the Official SDS:** Obtain the most recent Safety Data Sheet (SDS) from a reliable supplier like Fisher Scientific or Gelest. The SDS will contain the most comprehensive toxicological data, including specific LD50 values if available.
- **Review Original Guidelines:** For detailed experimental protocols, refer to the full text of the **OECD Test Guidelines 420, 423, and 425** for acute toxicity studies.

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References

1. (OTMS) 3069-42-9 | High-Purity Surface... Octadecyltrimethoxysilane [silicorex.com]
2. , 90%, Tech. 25 mL | Fisher Scientific Octadecyltrimethoxysilane [fishersci.com]
3. n- OCTADECYLTRIMETHOXYSILANE [gelest.com]
4. Guidline on OECD and acute | PPTX chronic toxicity [slideshare.net]

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